Introduction: The Potent World of Sulfur-Containing Flavorants

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Compound of Interest

Compound Name:	*Bis(2-methyl-3-furyl)tetrasulfide*
CAS No.:	*28588-76-3*
Cat. No.:	*B1593402*

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Volatile sulfur compounds are pivotal in the chemistry of aroma, contributing significantly to the characteristic flavors and off-flavors of a vast array of foods and beverages.[1][2] These compounds are renowned for their exceptionally low sensory detection thresholds, meaning they can exert a powerful influence on flavor profiles even at trace concentrations, often in the parts-per-billion or even parts-per-trillion range.[2][3] **Bis(2-methyl-3-furyl)tetrasulfide**, a member of this potent class, is a key aroma compound associated with meaty and savory notes.[4][5] Understanding its olfactory threshold—the minimum concentration detectable by the human sense of smell—is critical for its effective application in food science and for managing potential off-notes in pharmaceuticals.

This guide provides a comprehensive technical overview of **Bis(2-methyl-3-furyl)tetrasulfide**, its olfactory characteristics, and the rigorous methodologies required to determine its detection threshold.

Molecular Profile and Sensory Characteristics

Bis(2-methyl-3-furyl)tetrasulfide is a heteroaromatic compound recognized for its strong, meaty, and sulfurous aroma.[4][5] Its chemical and physical properties are fundamental to its

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volatility and interaction with olfactory receptors.

Property	Value	Source
IUPAC Name	2-methyl-3-[(2-methylfuran-3-yl)tetrasulfanyl]furan	[4]
CAS Number	28588-76-3	[4]
Molecular Formula	C10H10O2S4	[6]
Molecular Weight	290.45 g/mol	[4][6]
Appearance	Clear yellow liquid	[4]
Odor Profile	Meaty, savory, sulfurous	[4][5][7]
Boiling Point	142-147 °C @ 0.80 mm Hg; 396.9 °C @ 760 mmHg	[4][6][8]
Solubility	Insoluble in water; slightly soluble in fat and ethanol	[4]

The presence of four sulfur atoms in the polysulfide chain is a key structural feature. Polysulfides are known contributors to the aromas of cooked meats, Allium species (like onions and garlic), and certain vegetables.[9] The sensory impact of such compounds is highly dependent on their concentration; what is a desirable savory note at low levels can become an overpowering sulfurous off-note at higher concentrations.[1][2]

The Principle of Olfactory Threshold Determination

The olfactory threshold is not an absolute value but a statistical concept representing the concentration range at which a substance becomes detectable.[10] It is influenced by the purity of the compound, the presentation medium (air, water, oil), and the physiological and psychological state of the sensory panelists.[11]

Two primary types of thresholds are often determined:

- Detection Threshold: The lowest concentration at which an assessor can reliably distinguish the stimulus from a blank, without necessarily identifying the odor.[12]

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- Recognition Threshold: The lowest concentration at which an assessor can correctly identify and describe the characteristic odor of the substance.[11]

Given the potency of sulfur compounds, determining these thresholds requires meticulous sample preparation and a highly controlled environment to prevent contamination and panelist fatigue.

Experimental Protocol: Determining the Olfactory Threshold

The following protocol is based on the internationally recognized forced-choice ascending concentration series method, as detailed in standards like ASTM E679.[10][13] This method is robust for minimizing guessing and psychological biases.

PART 1: Preparation and Panel Selection

- Compound Purification:
  - Rationale: The presence of even trace impurities with high odor activity can dramatically skew results. The target compound's purity must be verified.
  - Procedure: Verify the purity of **Bis(2-methyl-3-furyl)tetrasulfide** (CAS: 28588-76-3) using Gas Chromatography-Mass Spectrometry (GC-MS) and Gas Chromatography-Olfactometry (GC-O) to ensure no co-eluting odorous impurities are present. A purity of >98% is recommended.
- Panelist Screening and Training:
  - Rationale: The human nose is the analytical instrument. Panelists must demonstrate normal olfactory acuity and the ability to reliably detect relevant odorants.
  - Procedure: Select 15-20 non-smoking panelists who are free from colds or allergies. Screen them for anosmia using a standard set of odorants. Train them to recognize the specific "meaty, sulfurous" aroma of the target compound and to familiarize them with the testing procedure.
- Preparation of Stock and Serial Dilutions:

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- Rationale: An ascending concentration series ensures that panelists are first exposed to sub-threshold concentrations, preventing rapid olfactory adaptation and fatigue. A geometric progression (e.g., 1:2 or 1:3 steps) is standard.
- Procedure:
  - Prepare a primary stock solution of **Bis(2-methyl-3-furyl)tetrasulfide** in an appropriate solvent (e.g., deodorized ethanol or propylene glycol).
  - From this stock, create a series of precise dilutions in the chosen presentation medium (e.g., purified, odor-free water or air). The concentration range should be wide enough to span from definitively sub-threshold to clearly supra-threshold levels.

PART 2: Sensory Evaluation Procedure

- Test Environment:
  - Rationale: Extraneous odors can interfere with detection.
  - Procedure: Conduct the evaluation in a sensory analysis laboratory with controlled temperature, humidity, and positive-pressure ventilation to ensure the air is free of contaminants.
- Sample Presentation (Triangle Test):
  - Rationale: The three-alternative forced-choice (3-AFC) or "triangle test" format is a statistically powerful method to determine if a panelist can detect a difference.[14]
  - Procedure:
    - For each concentration step, present the panelist with a set of three samples (e.g., in amber glass vials or sniff ports for olfactometry).
    - Two of the samples are blanks (the medium alone), and one contains the odorant at the given concentration.
    - The position of the odd sample is randomized for each set.

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    - Panelists are instructed to identify the sample that is different from the other two.

- Ascending Concentration Series:
    - Rationale: This approach minimizes sensory fatigue.
    - Procedure: Each panelist starts with the lowest concentration set and proceeds to higher concentrations. A rest period of at least 30-60 seconds is enforced between sets.

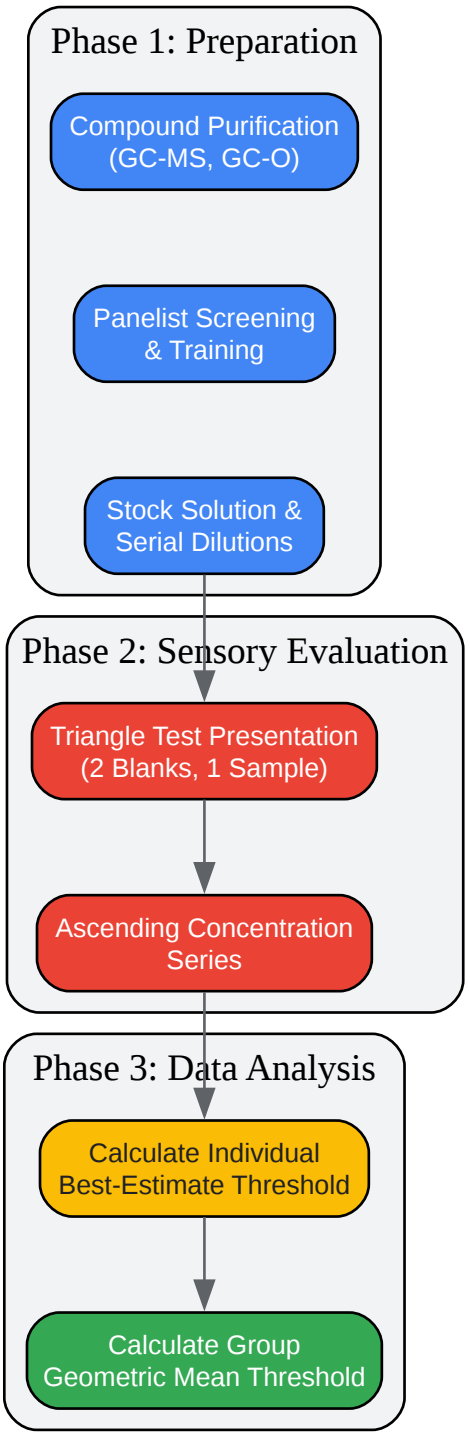
PART 3: Data Analysis and Threshold Calculation

- Individual Threshold Determination:
    - Rationale: Each panelist will have a unique threshold.
    - Procedure: An individual's "best-estimate" threshold is calculated as the geometric mean of the last concentration they failed to detect and the first concentration they correctly detected.[10]
- Group Threshold Calculation:
    - Rationale: The group threshold provides a robust, centralized measure of the compound's odor potency.
    - Procedure: The overall group threshold is calculated as the geometric mean of the individual best-estimate thresholds.

Workflow for Olfactory Threshold Determination

The following diagram illustrates the key stages of the experimental process.

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Caption: Experimental workflow for determining the olfactory threshold.

Expected Results and Context

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While a specific, published olfactory threshold for **Bis(2-methyl-3-furyl)tetrasulfide** is not readily available in the literature, data from structurally similar compounds provide a strong basis for estimating its potency. For instance, the closely related disulfide, Bis(2-methyl-3-furyl)disulfide, has a reported odor threshold in air of 0.0006-0.0028 ng/L.[15] Other novel 2-methyl-3-furyl sulfide derivatives also exhibit very low thresholds, in the range of 0.2-3.0 µg/mL, with similar meaty and roasted aroma characteristics.[16]

Given that polysulfides are often highly potent, it is reasonable to hypothesize that the olfactory threshold for **Bis(2-methyl-3-furyl)tetrasulfide** is in the sub-parts-per-billion (ppb) range.

Applications and Significance

- Food and Flavor Industry: A precise understanding of the olfactory threshold allows flavor chemists to use **Bis(2-methyl-3-furyl)tetrasulfide** to impart authentic meaty flavors to products like soups, sauces, and plant-based meat alternatives without risking undesirable sulfurous off-notes.

- Drug Development: Active pharmaceutical ingredients (APIs) or excipients can sometimes possess undesirable odors. Potent sulfur compounds could potentially be used at sub-threshold concentrations as masking agents. Conversely, identifying such compounds as impurities is critical, as they could create negative sensory attributes in a final drug product even at minute levels.

Conclusion

Bis(2-methyl-3-furyl)tetrasulfide is a powerful aroma chemical whose sensory properties are of significant interest to both the food and pharmaceutical industries. Its characteristically low olfactory threshold demands a highly disciplined and systematic approach to evaluation. By employing rigorous, standardized methodologies such as the forced-choice ascending concentration series, researchers can accurately quantify its sensory potency, enabling its precise application in product formulation and ensuring quality control.

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